

# Commercial Availability and Technical Guide for Salvigenin-d9 Standard

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Salvigenin-d9

Cat. No.: B12411773

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of the **Salvigenin-d9** analytical standard, a crucial tool for researchers in pharmacology and drug development. This document details the compound's properties, commercial sources, and key experimental protocols, with a focus on its application in quantitative analysis and its biological context.

## Introduction to Salvigenin and its Deuterated Analog

Salvigenin is a naturally occurring polyphenolic compound belonging to the flavonoid class, known for its neuroprotective, antitumor, cytotoxic, and immunomodulatory properties.<sup>[1][2]</sup> Its deuterated analog, **Salvigenin-d9**, serves as an ideal internal standard for quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS/MS). The incorporation of nine deuterium atoms provides a distinct mass shift, enabling precise differentiation from the endogenous analyte without significantly altering its chemical properties.<sup>[1]</sup> Isotope-labeled Salvigenin is particularly valuable as a neuroprotective agent in the study of neurodegenerative diseases, acting through mechanisms related to oxidative stress.<sup>[3]</sup>

## Commercial Availability

**Salvigenin-d9** is available from several specialized chemical suppliers as a research-grade analytical standard. The following table summarizes the offerings from prominent vendors.

Please note that pricing and availability are subject to change and should be verified directly with the suppliers.

Supplier	Product Name	Catalog Number	Available Quantities	Purity	Additional Information
MedchemExpress	Salvigenin-d9	HY-N1318S	Inquire	>98% (Typical)	Provided as a solid.[1][2]
Mithridion	Salvigenin-d9	Inquire	50mg	High Purity	Guaranteed 50mg quantity.[4]
Pharmaffiliates	Salvigenin-d9	PA STI 078730	Inquire	High Purity	Offered as a stable isotope standard.[3]

## Physicochemical Properties and Representative Certificate of Analysis

While a specific Certificate of Analysis for **Salvigenin-d9** is not publicly available from all suppliers, a representative CoA for a similar flavonoid, Apigenin, from MedchemExpress provides insight into the expected quality control parameters.[5]

Table 1: Representative Physicochemical Properties of **Salvigenin-d9**

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>7</sub> D <sub>9</sub> O <sub>6</sub>	[3]
Molecular Weight	337.37 g/mol	[3]
Appearance	Light yellow to yellow solid (Typical)	Based on similar flavonoids[5]
Purity (by HPLC)	≥98.0%	Based on similar standards[5]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 1 year, -20°C for 6 months.	Based on similar standards[5]

Table 2: Representative Certificate of Analysis Data

Test	Specification	Result
Appearance	Light yellow to yellow solid	Conforms
<sup>1</sup> H NMR Spectrum	Consistent with structure	Consistent
Mass Spectrum	Consistent with structure	Consistent
Purity (HPLC)	≥98.0%	98.9%
Conclusion	The product has been tested and complies with the given specifications.	Complies

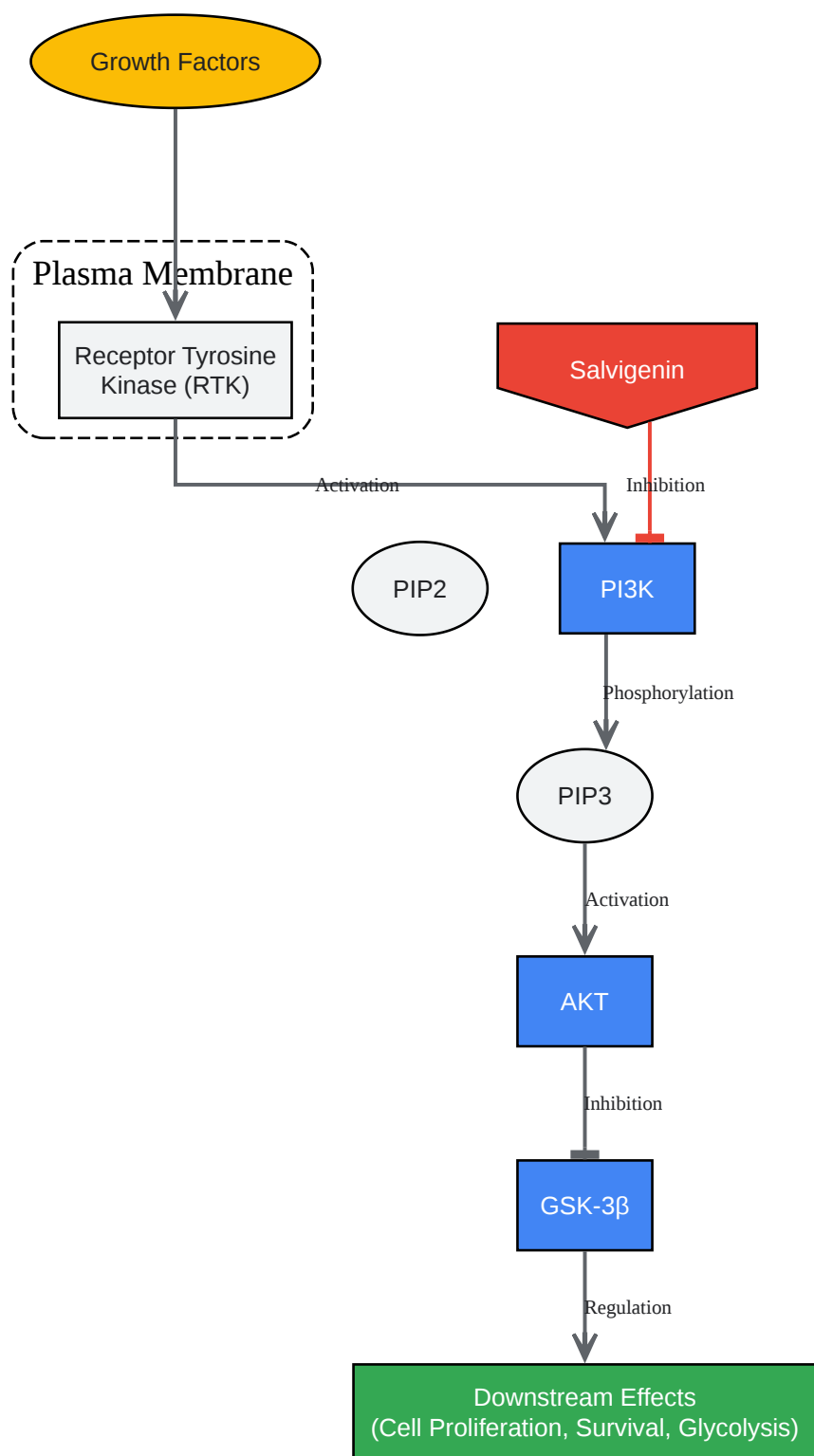
Note: This table is a composite based on a representative Certificate of Analysis for a similar compound and typical industry standards.[5]

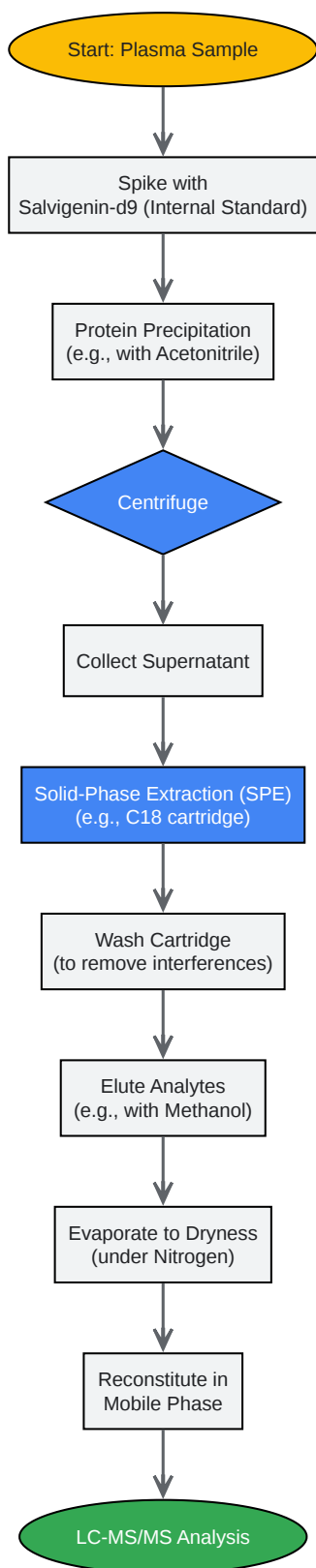
## Biological Activity and Signaling Pathways of Salvigenin

Salvigenin has been shown to exert its biological effects through the modulation of key cellular signaling pathways. A notable mechanism is its interaction with the PI3K/AKT/GSK-3 $\beta$  pathway, which is crucial in cell proliferation, survival, and metabolism.

## Inhibition of the PI3K/AKT/GSK-3 $\beta$ Signaling Pathway

Research has demonstrated that Salvigenin can suppress the PI3K/AKT/GSK-3 $\beta$  signaling pathway.<sup>[6]</sup> This inhibition has been linked to its anti-cancer effects, particularly in hepatocellular carcinoma, where it can impede glycolysis and chemoresistance.<sup>[6]</sup> The pathway is a critical regulator of cell fate, and its modulation by Salvigenin highlights a potential therapeutic avenue.





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- To cite this document: BenchChem. [Commercial Availability and Technical Guide for Salvigenin-d9 Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12411773#commercial-availability-of-salvigenin-d9-standard]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)